

Application Notes and Protocols for CCT251455 and CCT251545 in Cell Culture Experiments

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Compound of Interest

Compound Name: CCT251455

Cat. No.: B15606783

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This document provides detailed application notes and protocols for the use of two distinct small molecule inhibitors, **CCT251455** and CCT251545, in cell culture experiments. Due to the similarity in their nomenclature, it is crucial to distinguish between these two compounds as they target different signaling pathways. **CCT251455** is a potent and selective inhibitor of the mitotic kinase MPS1, while CCT251545 is a potent inhibitor of the Wnt signaling pathway.

Part 1: CCT251455 - A Potent and Selective MPS1 Kinase Inhibitor

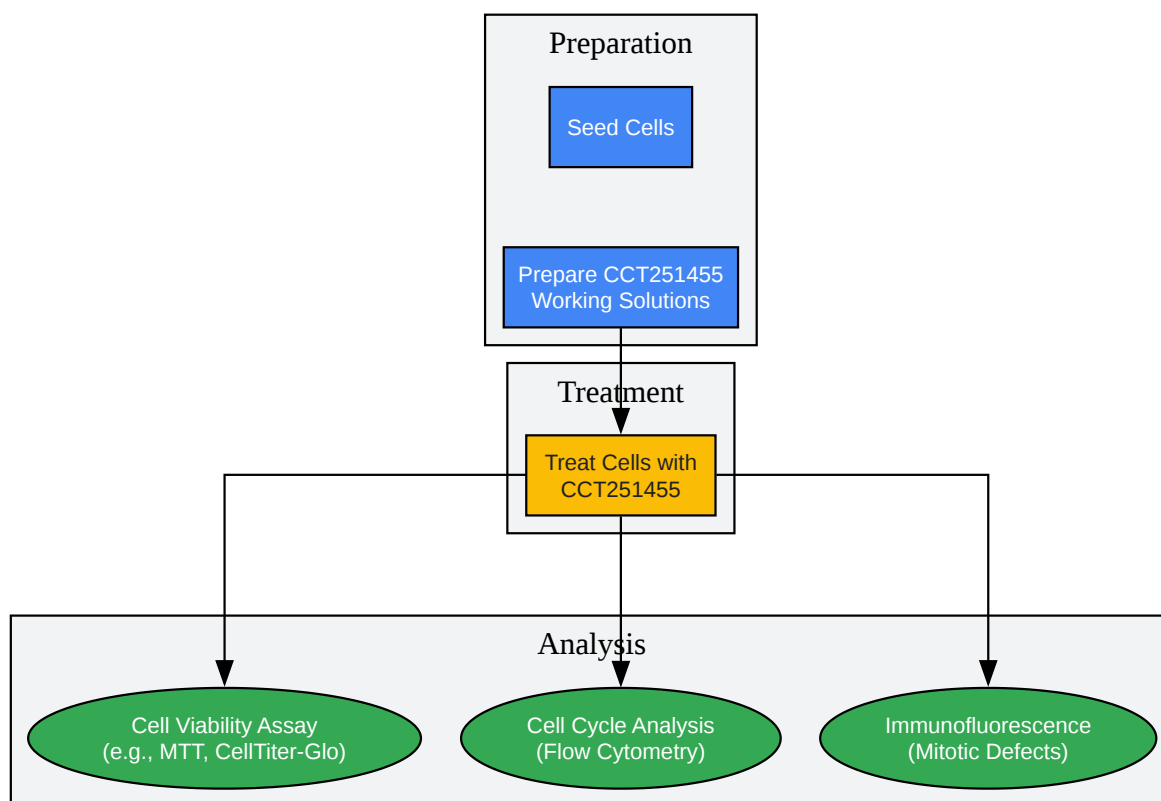
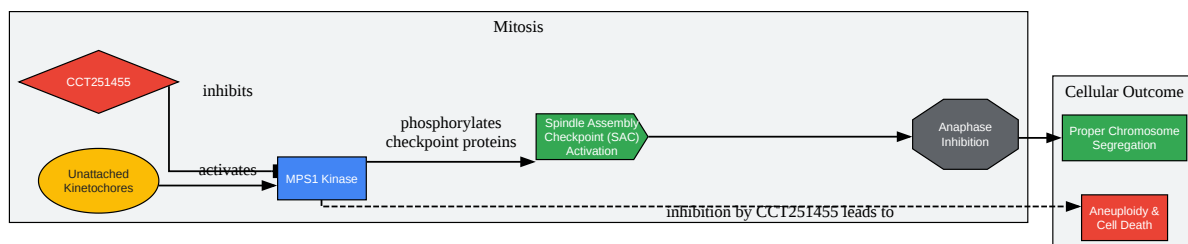
Introduction and Mechanism of Action

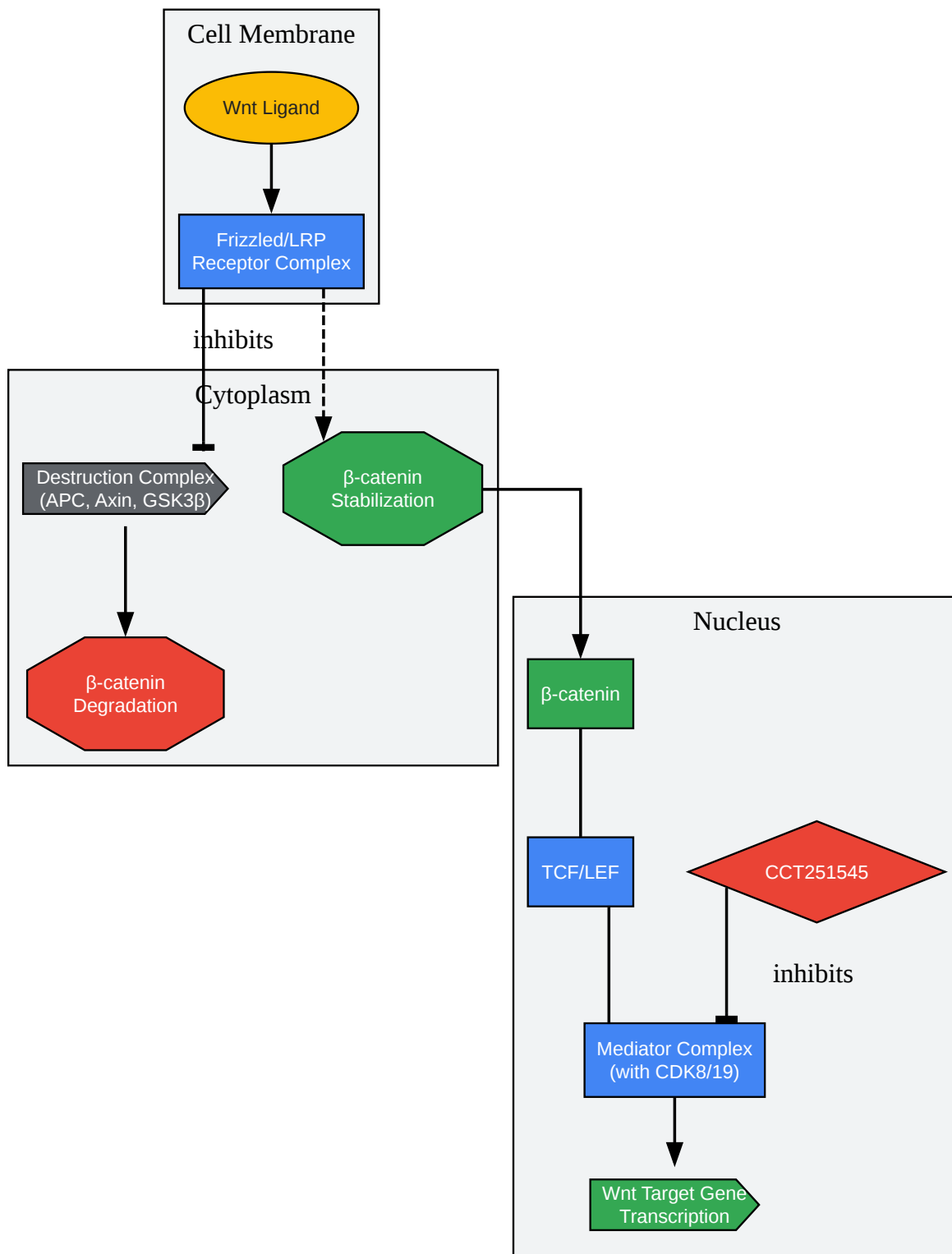
CCT251455 is a small molecule inhibitor that selectively targets Monopolar Spindle 1 (MPS1 or TTK), a dual-specificity kinase essential for the spindle assembly checkpoint (SAC) during mitosis[1]. The SAC ensures proper chromosome segregation by preventing the onset of anaphase until all chromosomes are correctly attached to the mitotic spindle. In many cancer cells, particularly those with aneuploidy, the spindle checkpoint is often weakened. By potentially inhibiting MPS1, **CCT251455** abrogates an already compromised checkpoint, leading to severe chromosomal missegregation, mitotic catastrophe, and ultimately, aneuploid cell death[1][2]. This mechanism makes **CCT251455** a promising agent for targeting chromosomally unstable tumors[3].

Signaling Pathway

CCT251455 targets the MPS1 kinase, a key regulator of the spindle assembly checkpoint.

MPS1 is involved in the recruitment of other checkpoint proteins to the kinetochores, which are protein structures on the centromeres of chromosomes where the spindle fibers attach.





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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Wnt signaling pathway diagram | The WNT Homepage [wnt.stanford.edu]
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